Application Notes and Protocols for Erbium-166 Neutron Cross-Section Measurement

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Compound of Interest

Compound Name:	*Erbium-166*
CAS No.:	*14900-11-9*
Cat. No.:	*B083472*

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This document provides detailed application notes and protocols for the experimental determination of the neutron capture and total cross-sections of **Erbium-166** (^{166}Er). This information is critical for applications in nuclear reactor design, where Erbium is used as a burnable poison and control rod material, as well as in astrophysics for understanding stellar nucleosynthesis.[1][2][3] The two primary experimental techniques covered are the Time-of-Flight (TOF) method and the activation method.

Introduction

Erbium-166 is a stable isotope of Erbium with a natural abundance of approximately 33.5%.[1][2] Its neutron cross-section, a measure of the probability of a neutron interacting with the ^{166}Er nucleus, is of significant interest. Accurate experimental data on the ^{166}Er cross-section are essential for refining nuclear data libraries such as ENDF, JEFF, and JENDL, which are used in simulations for nuclear energy applications and astrophysical modeling.[3]

Experimental Methodologies

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Two principal methods for measuring the neutron cross-section of ^{166}Er are the Time-of-Flight (TOF) technique and the activation method. The TOF method is a direct measurement technique that can determine the cross-section as a function of neutron energy with high resolution. The activation method is an indirect technique that relies on the measurement of the radioactivity induced by neutron capture.

Time-of-Flight (TOF) Method

The TOF method measures the time it takes for neutrons of different energies to travel a known distance. By measuring the transmission of neutrons through a ^{166}Er sample, the total neutron cross-section can be determined. The neutron capture cross-section is measured by detecting the prompt gamma-rays emitted upon neutron capture.

A typical TOF experimental setup, such as the one at the Rensselaer Polytechnic Institute (RPI) LINAC or the n_TOF facility at CERN, consists of a pulsed neutron source, a flight path, a sample station, and a suite of detectors.[3][4][5]

1. Neutron Production:

- A high-energy electron beam from a linear accelerator (LINAC) strikes a heavy metal target (e.g., tantalum) to produce bremsstrahlung photons, which in turn produce neutrons via photonuclear reactions.[4] At facilities like n_TOF, high-energy protons bombard a lead target to generate neutrons.[3]
- The neutrons are then slowed down in a moderator (e.g., water) to produce a spectrum of neutron energies.[5]

2. Sample Preparation:

- Highly enriched $^{166}Er_2O_3$ powder is used to minimize interference from other erbium isotopes.[4][5]
- The powder is typically encapsulated in a container made of a material with a low neutron cross-section, such as aluminum.

3. Experimental Configuration:

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- The encapsulated ^{166}Er sample is placed in the neutron beam at a known distance from the neutron source.
- For transmission measurements (to determine the total cross-section), a neutron detector (e.g., a ^{6}Li-ZnS(Ag) scintillator) is placed in the beamline after the sample.[5]
- For capture cross-section measurements, an array of gamma-ray detectors (e.g., C_6D_6 liquid scintillators) is placed around the sample to detect the prompt gamma-rays emitted upon neutron capture.[6]

4. Data Acquisition:

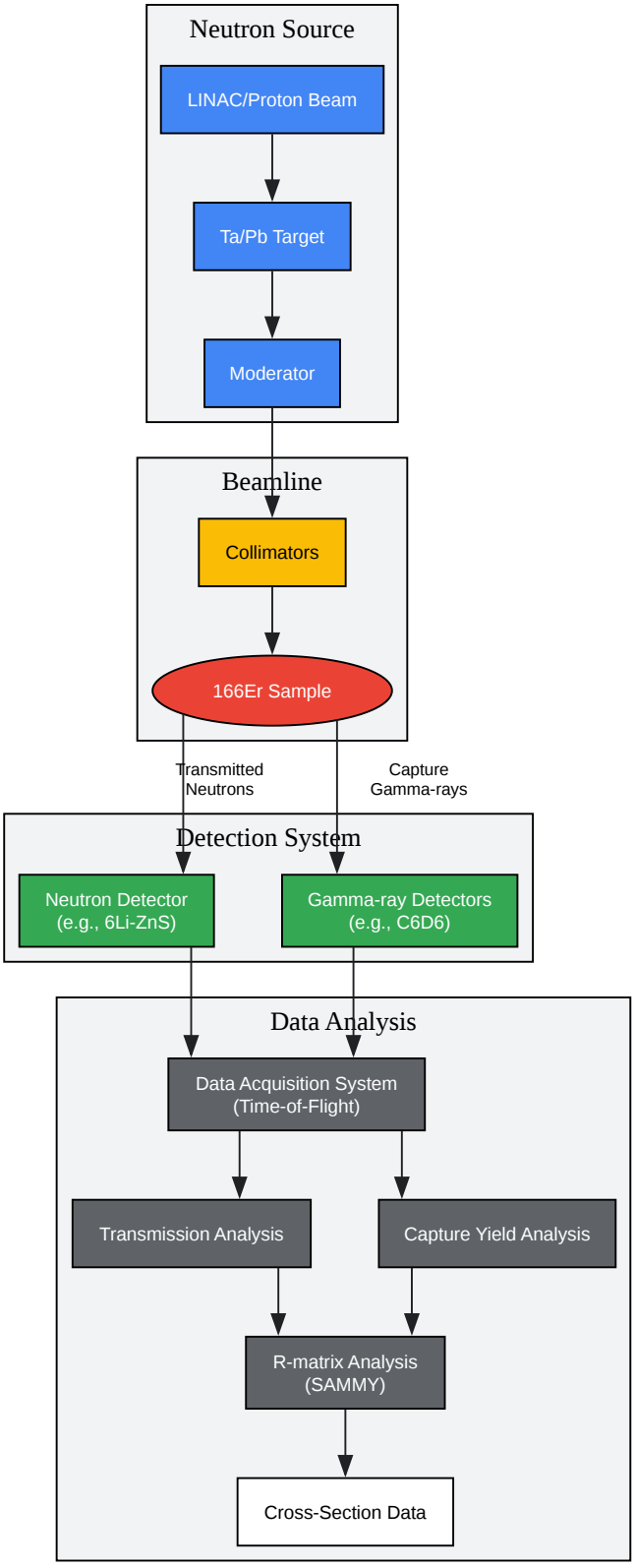
- The time difference between the neutron pulse and the detection event (either a transmitted neutron or a capture gamma-ray) is recorded.
- This time-of-flight information is used to determine the neutron energy.
- Measurements are performed with the ^{166}Er sample in the beam, with a "dummy" sample (empty container), and without any sample to measure the open beam flux and background.

5. Data Analysis:

- The neutron transmission is calculated from the sample-in and sample-out measurements.
- The total cross-section is then determined from the transmission data.
- The capture yield is determined from the number of detected capture gamma-rays, the neutron flux, and the sample properties.
- The resonance parameters are extracted from the cross-section data using multilevel R-matrix codes like SAMMY.[4]

Experimental Workflow for Time-of-Flight (TOF) Measurement

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Caption: Workflow for ^{166}Er cross-section measurement using the TOF method.

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Activation Method

The activation method involves irradiating a ^{166}Er sample with neutrons and then measuring the activity of the resulting radioactive isotope, ^{167}Er. The capture cross-section can be determined from the measured activity, the neutron flux, and the irradiation time.

1. Sample Preparation:

- Samples of natural or enriched erbium are prepared, often as thin foils or pressed pellets of Er_2O_3.[7][8]
- The mass and isotopic composition of the samples are precisely determined.

2. Irradiation:

- The erbium samples are placed in a well-characterized neutron field, such as that from a nuclear reactor or an accelerator-based neutron source.[9]
- The neutron flux and energy spectrum at the sample position must be accurately known. This is often achieved by co-irradiating monitor foils (e.g., gold or cobalt) with known cross-sections.
- The samples are irradiated for a predetermined time to produce a sufficient amount of ^{167}Er.

3. Activity Measurement:

- After irradiation, the samples are removed and transported to a low-background counting station.
- The gamma-ray spectrum of the activated sample is measured using a high-purity germanium (HPGe) detector.[10] The decay of ^{167}Er to ^{167}Ho is accompanied by the emission of characteristic gamma-rays.
- The detector is calibrated for energy and efficiency using standard radioactive sources.

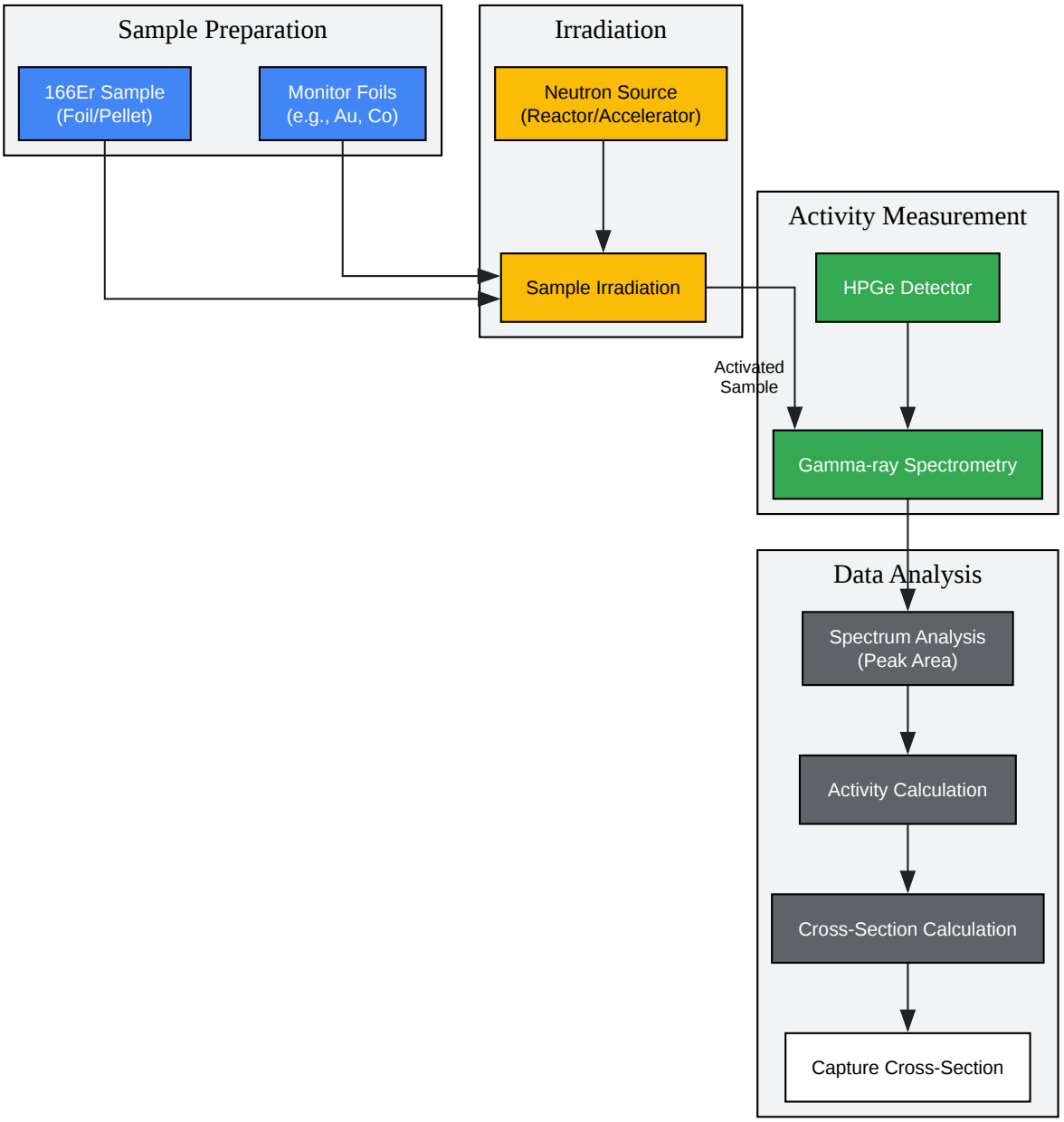
4. Data Analysis:

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- The activity of ^{167}Er is determined from the area of the full-energy peaks in the gamma-ray spectrum, corrected for detector efficiency, gamma-ray intensity, and decay during and after irradiation.
- The neutron capture cross-section is then calculated using the activation formula, which relates the measured activity to the neutron flux, the number of target nuclei, the irradiation time, and the decay constant of ^{167}Er.

Experimental Workflow for Activation Method

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Caption: Workflow for ^{166}Er cross-section measurement using the activation method.

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Quantitative Data Summary

The following tables summarize key quantitative data related to the neutron cross-section of ^{166}Er.

Table 1: Thermal Neutron Capture Cross-Section of ^{166}Er

Parameter	Value (barns)	Reference
Thermal Capture Cross-Section (σ_0)	18 ± 2	[5]

Table 2: Resonance Parameters for ^{166}Er

Note: A comprehensive list of resonance parameters is extensive and can be found in dedicated nuclear data libraries. The following is an example of the type of data obtained from TOF measurements.

Resonance Energy (eV)	Neutron Width, Γn (meV)	Gamma Width, Γγ (meV)	Reference
Example Value 1	Value	Value	[4][5]
Example Value 2	Value	Value	[4][5]
...	...	...	...

Table 3: Isotopic Composition of Erbium Samples

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Isotope	Natural Abundance (%)[1][2]	Enriched Sample Abundance (%)[4][5]
^{162}Er	0.14	Value
^{164}Er	1.61	Value
^{166}Er	33.5	>95
^{167}Er	22.87	Value
^{168}Er	26.98	Value
^{170}Er	14.9	Value

Conclusion

The accurate measurement of the ^{166}Er neutron cross-section is crucial for various scientific and technological applications. Both the Time-of-Flight and activation methods provide valuable data, with the TOF technique offering high-resolution energy-dependent cross-sections and the activation method providing integral cross-section measurements. The protocols and data presented in these application notes serve as a comprehensive guide for researchers and professionals involved in the measurement and application of nuclear data.

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